

Application Notes and Protocols: 4-Ethyl-3-heptene in Materials Science

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Compound of Interest

Compound Name: 4-Ethyl-3-heptene

Cat. No.: B15176443

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A comprehensive search for the applications of **4-Ethyl-3-heptene** in materials science has revealed no specific, documented uses of this compound in the synthesis of polymers or other materials.

The available information on **4-Ethyl-3-heptene** is primarily limited to its chemical and physical properties. While it is classified as an unsaturated hydrocarbon, a class of molecules that can sometimes serve as monomers in polymerization reactions, there is no evidence in the current scientific literature to suggest that **4-Ethyl-3-heptene** has been utilized for this purpose.^[1]

Consequently, it is not possible to provide application notes, experimental protocols, or quantitative data on material properties related to **4-Ethyl-3-heptene**, as no such applications have been reported.

For researchers and scientists interested in the fundamental properties of this compound, the following data has been compiled from various chemical databases.

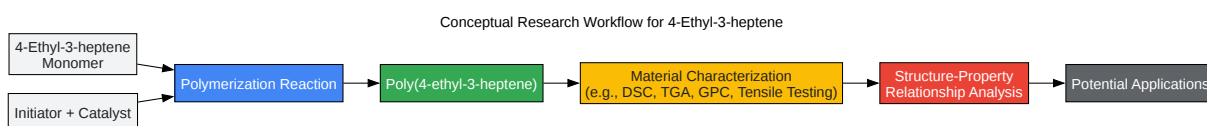
Chemical and Physical Properties of 4-Ethyl-3-heptene

A summary of the key physical and chemical properties of **4-Ethyl-3-heptene** is presented below. This information is essential for any potential future investigation into its use in materials science.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈	[2][3]
Molecular Weight	126.24 g/mol	[2][4]
CAS Number	33933-74-3	[3][5][6]
Boiling Point	144.8 °C at 760 mmHg	[2]
Density	0.74 g/cm ³	[2]
Flash Point	22.5 °C	[2]
Refractive Index	1.425	[2]
Vapor Pressure	6.3 mmHg at 25°C	[2]

Potential Research Directions

Given the lack of existing research, the field is open for novel investigations into the potential of **4-Ethyl-3-heptene** in materials science. A logical first step would be to explore its viability as a monomer. The following conceptual workflow outlines a potential research approach.



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